

A Comparative Analysis of Alkali Metal Chlorate Solubility in Water

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Lithium chlorate*

Cat. No.: *B081312*

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For researchers, scientists, and professionals in drug development, understanding the solubility of inorganic compounds is a critical aspect of experimental design and formulation. This guide provides a detailed comparison of the solubility of alkali metal chlorates in water, supported by quantitative data and standardized experimental protocols.

The alkali metal chlorates, a group of salts consisting of an alkali metal cation (Li^+ , Na^+ , K^+ , Rb^+ , Cs^+) and the chlorate anion (ClO_3^-), exhibit a clear trend in their solubility in water. Generally, solubility increases with the atomic number of the alkali metal, with the notable exception of **lithium chlorate**, which is exceptionally soluble. This guide presents a comprehensive overview of their aqueous solubility at various temperatures.

Solubility Data of Alkali Metal Chlorates

The following table summarizes the solubility of alkali metal chlorates in water at different temperatures, expressed in grams of solute per 100 grams of water (g/100 g H_2O).

Temperature (°C)	LiClO ₃	NaClO ₃	KClO ₃	RbClO ₃	CsClO ₃
0	241[1]	79[2]	3.3	2.13[3]	2.5[1]
10	-	89	5.2	-	-
20	-	96[4]	7.4	5.36 (at 19.8°C)[3]	6.2[1]
25	459[1]	100[2]	8.61[5]	-	7.78[6][7]
30	-	109	10.1	8[3]	9.5[1]
40	-	124	14	-	-
50	-	-	19.3	-	19.4[1]
60	777[1]	-	24.5	-	-
80	-	-	37.5	34.1 (at 76°C)[3]	45[1]
100	2226[1]	230[2]	57	62.81 (at 99°C)[3]	79[1]

Experimental Protocol for Determining Solubility

The data presented in this guide is derived from established methods for determining the solubility of inorganic salts in water. A general experimental protocol for this determination is outlined below.

Materials:

- Alkali metal chlorate salt
- Distilled or deionized water
- Heating and stirring plate
- Beaker or flask

- Calibrated thermometer
- Analytical balance
- Filtration apparatus (e.g., Büchner funnel, filter paper)
- Drying oven

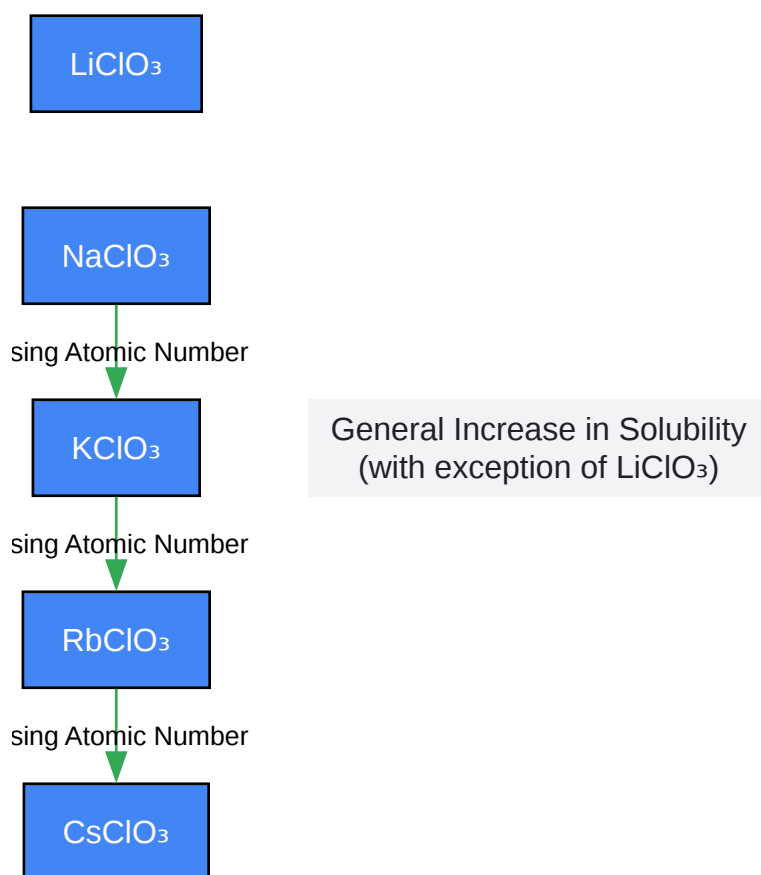
Procedure:

- **Preparation of a Saturated Solution:** A supersaturated solution is prepared by adding an excess amount of the alkali metal chlorate salt to a known volume of distilled water in a beaker.
- **Equilibration:** The mixture is heated and stirred to facilitate dissolution. The solution is then allowed to cool slowly to the desired temperature while being continuously stirred to allow the system to reach equilibrium. The presence of undissolved solid indicates a saturated solution at that temperature.
- **Sample Withdrawal and Filtration:** Once equilibrium is reached at the target temperature, a known mass or volume of the supernatant (the clear liquid above the solid) is carefully withdrawn. The sample is immediately filtered to remove any undissolved solid.
- **Determination of Solute Mass:** The mass of the dissolved salt in the filtered sample is determined. This is typically achieved by evaporating the water from the sample and weighing the remaining dry salt.
- **Calculation of Solubility:** The solubility is then calculated as the mass of the dissolved salt per 100 grams of water.

This process is repeated at various temperatures to construct a solubility curve for each salt.

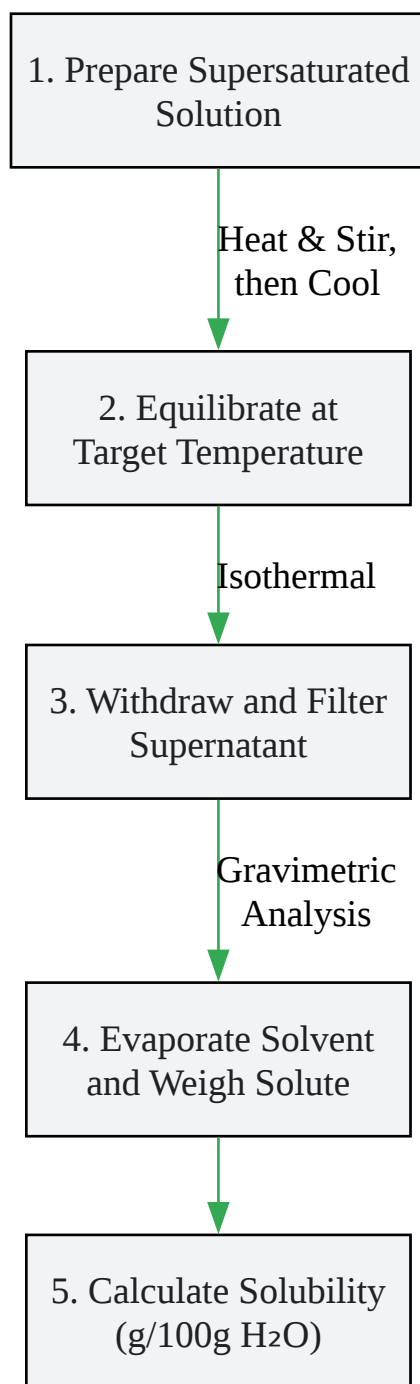
Visualizing Solubility Trends and Experimental Workflow

To better illustrate the relationships and processes described, the following diagrams have been generated using the DOT language.



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Caption: General trend of alkali metal chlorate solubility in water.



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Caption: Workflow for determining the solubility of a salt in water.

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- To cite this document: BenchChem. [A Comparative Analysis of Alkali Metal Chlorate Solubility in Water]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b081312#comparing-the-solubility-of-alkali-metal-chlorates-in-water]

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